

# 3-Methoxybutan-1-ol molecular weight and formula

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## Compound of Interest

Compound Name: 3-Methoxybutan-1-ol

Cat. No.: B165606

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## In-Depth Technical Guide: 3-Methoxybutan-1-ol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties of **3-Methoxybutan-1-ol**, a compound of interest in various scientific and industrial applications, including its use as a solvent for paints, pharmaceuticals, and cosmetics.[\[1\]](#)

## Physicochemical Data Summary

The following table summarizes the key quantitative data for **3-Methoxybutan-1-ol**.

Property	Value	Source
Molecular Formula	C5H12O2	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	104.15 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	2517-43-3	<a href="#">[1]</a> <a href="#">[3]</a>
Appearance	Colorless liquid	<a href="#">[1]</a>
Density	0.92 g/cm <sup>3</sup>	<a href="#">[1]</a>
Boiling Point	161 °C	<a href="#">[1]</a>
Melting Point	-85 °C	<a href="#">[1]</a> <a href="#">[4]</a>
Flash Point	117.00 °F (47.00 °C)	<a href="#">[3]</a>
Water Solubility	Miscible	<a href="#">[1]</a>
Refractive Index	1.416 (at 20 °C)	<a href="#">[1]</a>

## Experimental Protocols

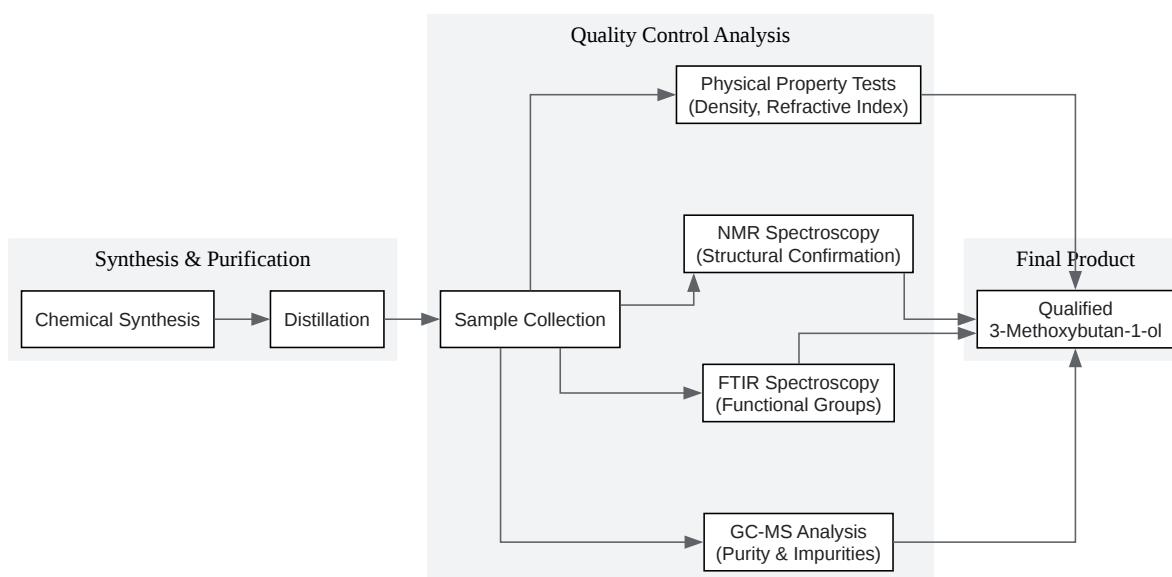
### Synthesis of 3-Methoxybutan-1-ol

A common method for the synthesis of **3-Methoxybutan-1-ol** is the reduction of 3-methoxybutanal with hydrogen.[\[1\]](#) This process typically involves the following steps:

- Hydrogenation Setup: A high-pressure reactor is charged with 3-methoxybutanal and a suitable catalyst, such as Raney nickel or a palladium-based catalyst.
- Reaction Conditions: The reactor is pressurized with hydrogen gas, and the mixture is heated. The precise temperature and pressure are optimized to ensure efficient conversion and minimize side reactions.
- Monitoring: The reaction progress is monitored by techniques such as gas chromatography (GC) to determine the consumption of the starting material and the formation of the product.
- Work-up: Once the reaction is complete, the catalyst is filtered off. The crude product is then purified, typically by distillation, to yield pure **3-Methoxybutan-1-ol**.

## Logical Workflow

The following diagram illustrates a generalized workflow for the quality control analysis of synthesized **3-Methoxybutan-1-ol**.



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Caption: Quality Control Workflow for **3-Methoxybutan-1-ol**.

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## References

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- 2. 3-Methoxy-1-butanol | C5H12O2 | CID 17291 - PubChem [pubchem.ncbi.nlm.nih.gov]
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